

Application Notes and Protocols for High-Throughput Screening Assays of FPMPA Derivatives

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Compound of Interest

Compound Name: 9-(3-Fluoro-2-phosphonylmethoxypropyl)adenine

Cat. No.: B151160

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for conducting high-throughput screening (HTS) assays to identify and characterize novel FPMPA ([*(R)*-9-(2-phosphonomethoxypropyl)adenine]) derivatives with antiviral activity. The protocols are designed for researchers in virology, medicinal chemistry, and drug discovery.

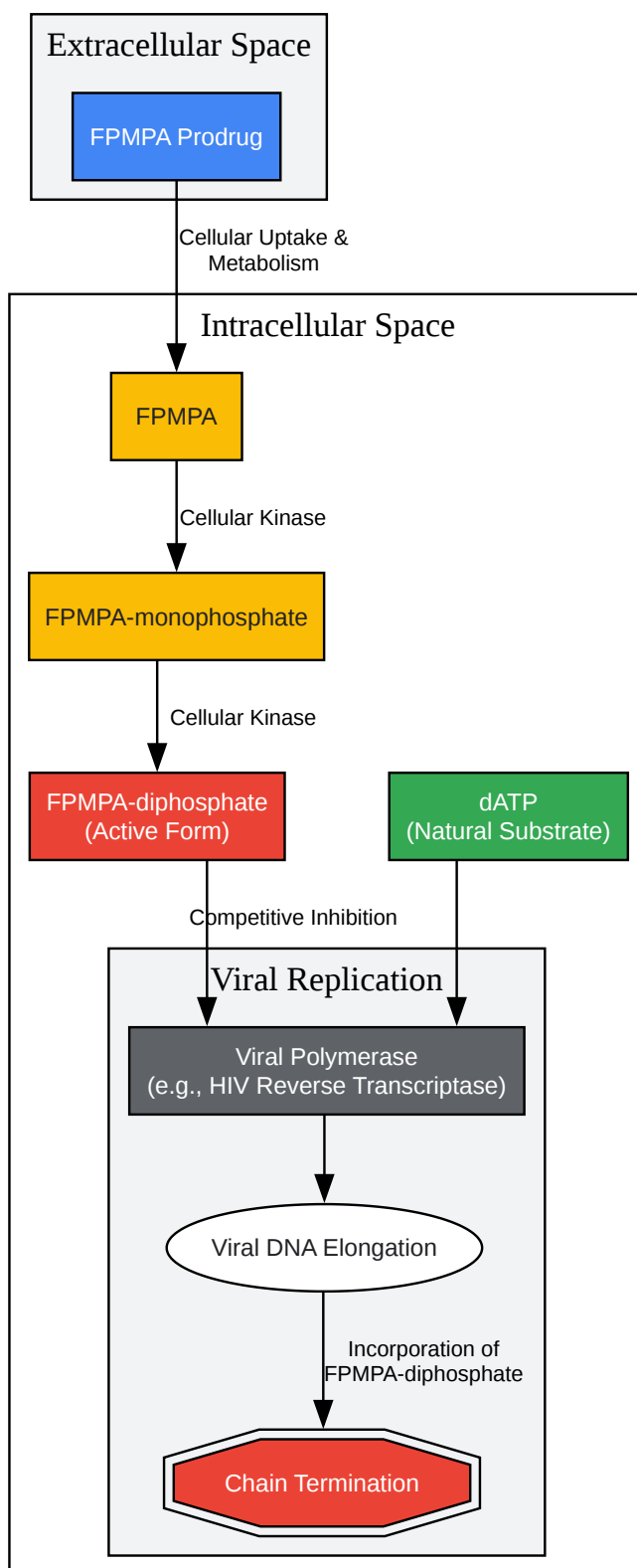
Introduction

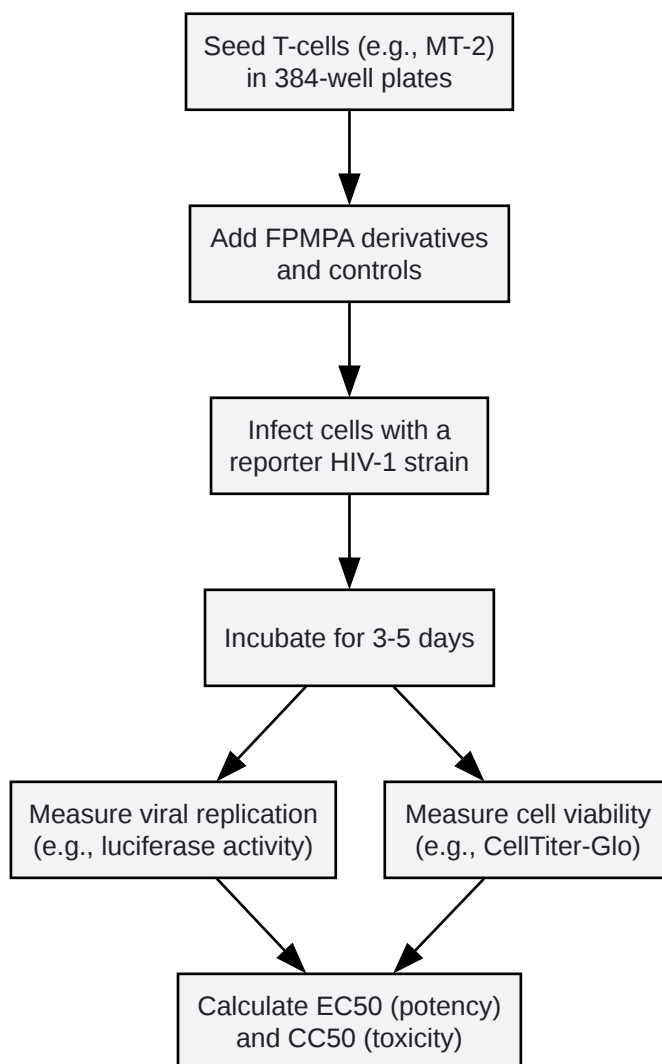
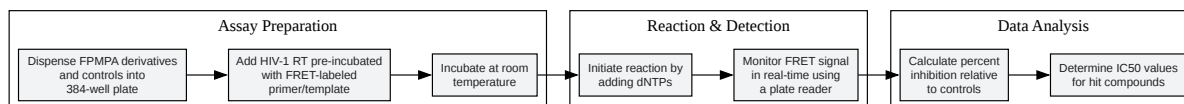
Acyclic nucleoside phosphonates, including FPMPA derivatives, are a critical class of antiviral compounds. Their mechanism of action relies on the inhibition of viral polymerases, such as reverse transcriptase in retroviruses like HIV.^{[1][2]} To efficiently screen large libraries of these compounds, robust and validated high-throughput screening assays are essential. This document outlines two primary HTS approaches: a biochemical assay targeting the viral polymerase and a cell-based assay to assess antiviral efficacy in a cellular context.

Prodrugs of FPMPA have been developed to enhance cellular permeability, a crucial factor for antiviral activity. These prodrugs are designed to be metabolized intracellularly to the active diphosphate form.

Signaling Pathway: Intracellular Activation and Mechanism of Action

FPMPA derivatives must be metabolized within the host cell to their active diphosphate form to exert their antiviral effect. This process typically involves two phosphorylation steps catalyzed by cellular kinases. The resulting diphosphate analog then competes with the natural deoxyadenosine triphosphate (dATP) for incorporation into the nascent viral DNA chain by the viral polymerase. Once incorporated, the lack of a 3'-hydroxyl group on the acyclic side chain leads to chain termination, thus halting viral replication.





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References

- 1. Phosphonates and Phosphonate Prodrugs in Medicinal Chemistry: Past Successes and Future Prospects - PMC [pmc.ncbi.nlm.nih.gov]
- 2. pubs.acs.org [pubs.acs.org]
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